

Application Notes and Protocols: The Biomimetic Total Synthesis of Kadcoccitane H

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Compound of Interest

Compound Name: Kadsurindutin H

Cat. No.: B15241563

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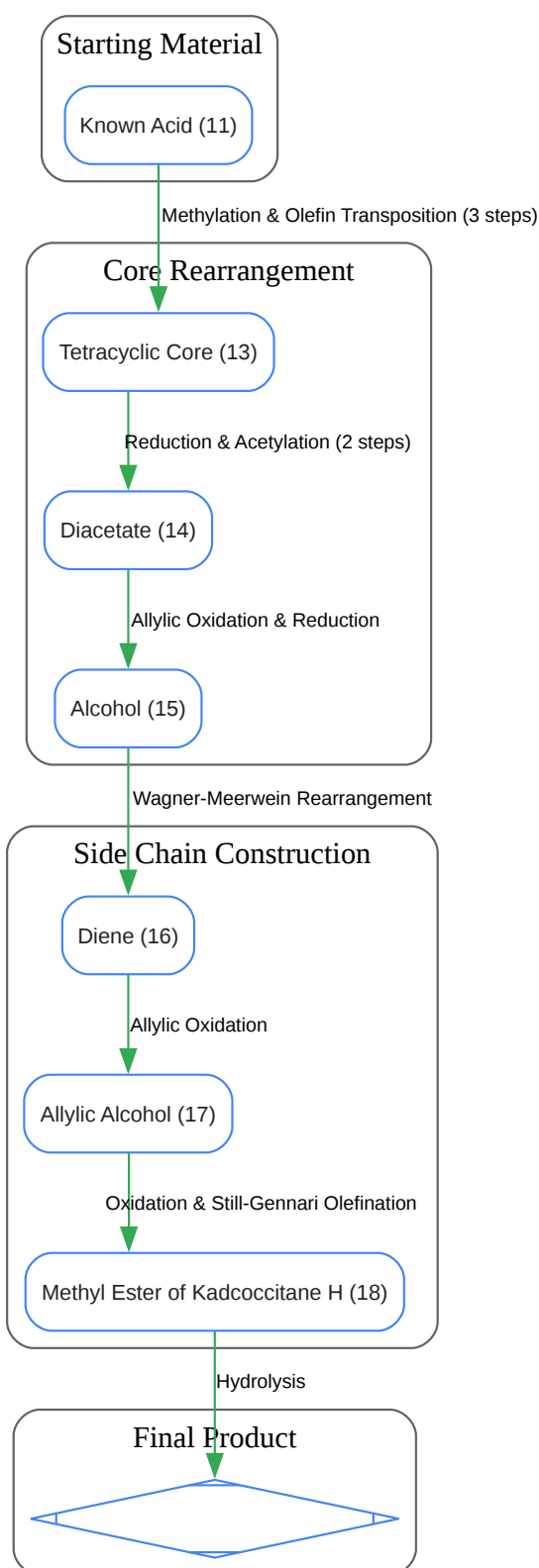
This document provides a detailed, step-by-step protocol for the total synthesis of Kadcoccitane H, a complex triterpenoid natural product. The presented synthesis is based on the biomimetic approach developed by Dethe and coworkers, which leverages key strategic reactions to construct the intricate molecular architecture of the target molecule.^{[1][2]} The overall synthesis is accomplished in 17 steps with a 6.8% overall yield starting from commercially available lanosterol.^[1]

Introduction

Kadcoccitane H belongs to a family of structurally unique triterpenoids isolated from *Kadsura coccinea*, a plant used in traditional Chinese medicine.^[1] These compounds feature a rearranged lanostane framework, presenting a significant challenge for synthetic chemists.^[1]^[3] The biomimetic strategy outlined below mimics a proposed biosynthetic pathway, offering an efficient and elegant route to this complex natural product.^{[1][2]} Key transformations in this synthesis include a regioselective olefin transposition, a biomimetic ring contraction/expansion, and a Still-Gennari olefination.^{[1][2]}

Synthetic Workflow

The following diagram illustrates the overall synthetic strategy for the preparation of Kadcoccitane H from a known acid precursor derived from lanosterol.



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References

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